

Technical Guide: Mechanical Strength and Durability of Comspan® Composite Luting Cement

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Compound of Interest

Compound Name: Comspan

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the core mechanical and durability properties of **Comspan®**, a composite luting cement developed by Dentsply Sirona.

Comspan® is a two-paste, self-curing composite resin cement based on a Bisphenol A-glycidyl methacrylate (BIS-GMA) formulation.^{[1][2][3][4]} It is primarily designed for the permanent cementation of cast metal, resin-bonded retainers, commonly known as Maryland bridges.^{[2][3]}^[5] The material's performance relies on its chemical composition, which polymerizes to form a durable, insoluble, and high-strength bond.^{[1][2]}

The core matrix is composed of BIS-GMA and other polymerizable dimethacrylate resins.^[6] The base paste and catalyst paste contain an inorganic filler system, primarily consisting of barium boron alumino silicate glass (<70% by weight) and hydrophobic amorphous silica (<5%), which provides radiopacity and enhances mechanical properties.^[6] The self-curing reaction is initiated by mixing the two pastes, one of which contains benzoyl peroxide (<5%) as a catalyst.^[6]

Mechanical Strength Properties

While specific quantitative data for the **Comspan®** brand is not publicly released by the manufacturer, its classification as a BIS-GMA-based composite luting cement allows for an

analysis based on typical values reported in scientific literature for this category of materials. The following table summarizes the expected range of mechanical properties.

Disclaimer: The following data represents typical values for BIS-GMA/TEGDMA-based dental composites and may not reflect the exact performance of **Comspan®**. Values are influenced by filler load, particle size, and specific monomer ratios.

Mechanical Property	Typical Value Range	Significance in Application
Compressive Strength	180 - 340 MPa	Indicates the material's ability to withstand masticatory (chewing) forces, which are primarily compressive. [7] [8]
Flexural Strength	100 - 150 MPa	Measures the material's resistance to fracture under bending loads, crucial for the margins of restorations. [9] [10]
Flexural Modulus	8 - 12 GPa	Represents the material's stiffness or rigidity; a higher modulus indicates less deformation under load. [8] [9]
Tensile Strength	18 - 42 MPa	Reflects the material's ability to resist fracture when pulled apart, a less dominant but still important stress in the oral environment. [8] [11]

Durability and Physicochemical Properties

The long-term stability and durability of a luting cement in the oral environment are critical for clinical success. Key parameters include resistance to water degradation and maintenance of structural integrity over time. **Comspan®** is described by the manufacturer as being "virtually insoluble".[\[1\]](#)[\[2\]](#)[\[3\]](#)

Durability Property	ISO 4049:2019 Requirement	Typical Values (BIS-GMA Cements)	Significance in Application
Water Sorption	$\leq 40 \mu\text{g}/\text{mm}^3$	20 - 40 $\mu\text{g}/\text{mm}^3$	Measures the amount of water absorbed by the material. High sorption can lead to plasticization, expansion, and reduced mechanical properties. [12] [13]
Solubility	$\leq 7.5 \mu\text{g}/\text{mm}^3$	1 - 5 $\mu\text{g}/\text{mm}^3$	Quantifies the mass of material that dissolves in water over time. High solubility can lead to marginal gaps, microleakage, and material degradation. [12] [13]

Experimental Protocols

The mechanical and durability properties of polymer-based dental materials are determined using standardized testing methodologies. The primary international standard governing these procedures is ISO 4049: Dentistry — Polymer-based restorative materials.[\[12\]](#)[\[14\]](#)[\[15\]](#)

Flexural Strength (Three-Point Bending Test)

This test is one of the most critical for characterizing the strength of dental composites.

- **Specimen Preparation:** Rectangular bar specimens, typically measuring 25 mm x 2 mm x 2 mm, are fabricated by injecting the mixed cement paste into a mold. The material is allowed to self-cure completely according to the manufacturer's instructions for use.[\[9\]](#)
- **Conditioning:** Specimens are conditioned by storing them in distilled water at 37°C for 24 hours to simulate oral conditions.[\[12\]](#)

- **Testing Apparatus:** A universal testing machine is used, equipped with a three-point bending fixture. The fixture consists of two supports (typically 20 mm apart) and a central loading rod.
- **Procedure:** The specimen is placed on the supports, and a compressive load is applied to the center of the bar at a constant crosshead speed (e.g., 0.5 mm/min) until fracture occurs. [\[16\]](#)
- **Calculation:** The flexural strength (σ) in Megapascals (MPa) is calculated using the formula:
 - $\sigma = 3FL / 2bh^2$
 - Where: F is the maximum load at fracture (N), L is the distance between the supports (mm), b is the specimen width (mm), and h is the specimen height (mm).

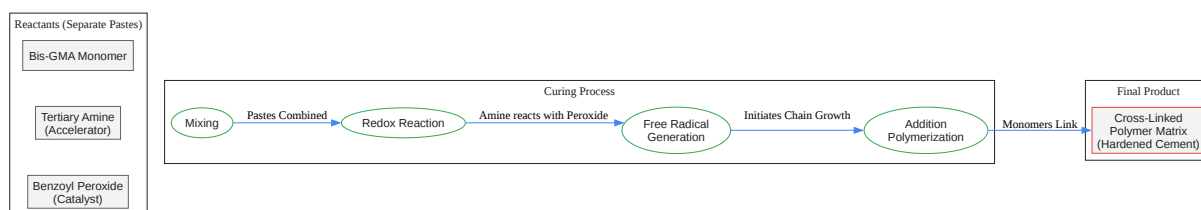
Water Sorption and Solubility

This protocol determines the material's stability in an aqueous environment.

- **Specimen Preparation:** Disc-shaped specimens (e.g., 15 mm diameter, 1 mm thickness) are prepared and allowed to fully cure.
- **Initial Conditioning:** The specimens are placed in a desiccator and weighed repeatedly until a constant mass (m_1) is achieved. The dimensions (volume, V) are measured.
- **Water Immersion:** The discs are immersed in distilled water at 37°C for a specified period, typically 7 days. [\[12\]](#)
- **Mass Measurement after Sorption:** After 7 days, the specimens are removed, gently wiped dry, and weighed to determine the saturated mass (m_2).
- **Re-conditioning:** The specimens are then returned to the desiccator and dried until they again reach a constant mass (m_3).
- **Calculation:**
 - Water Sorption (Wsp) in $\mu\text{g}/\text{mm}^3$ is calculated as: $Wsp = (m_2 - m_3) / V$
 - Solubility (Wsl) in $\mu\text{g}/\text{mm}^3$ is calculated as: $Wsl = (m_1 - m_3) / V$

Visualizations

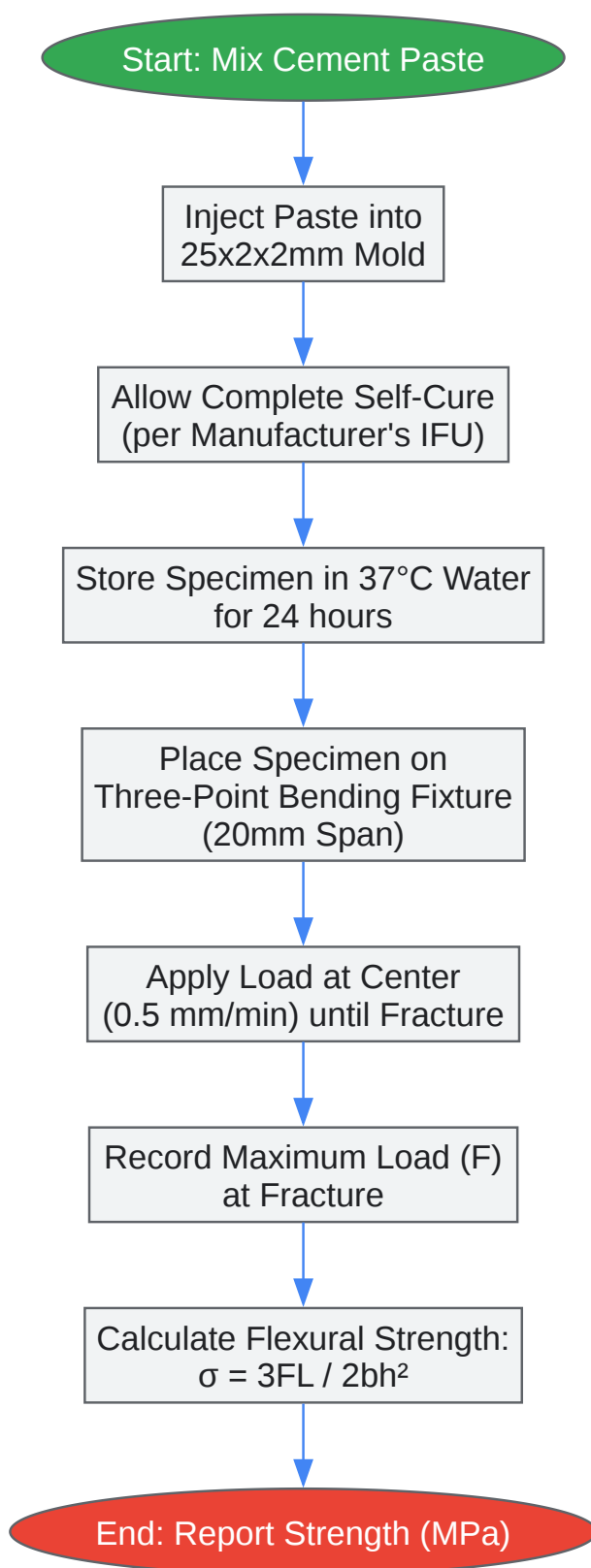
Chemical Curing Pathway



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Caption: Self-cure polymerization pathway of BIS-GMA resin cement.

Experimental Workflow: ISO 4049 Flexural Strength Test



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Caption: Standardized workflow for flexural strength testing.

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